

An In-depth Technical Guide to 2-(Pyridin-2-yl)acetyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Pyridin-2-yl)acetyl chloride

Cat. No.: B174658

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **2-(Pyridin-2-yl)acetyl chloride**, a key reagent in synthetic organic chemistry and pharmaceutical development. Its distinct chemical properties make it a valuable building block in the creation of complex molecular architectures.

Core Chemical Properties

2-(Pyridin-2-yl)acetyl chloride is a pyridine-substituted acyl halide. The placement of the nitrogen atom adjacent to the acetyl chloride side chain may influence the molecule's reactivity and stability through potential intramolecular coordination.^[1] This structural feature is critical for its application in targeted chemical syntheses.

Quantitative Data Summary

The fundamental physicochemical properties of **2-(Pyridin-2-yl)acetyl chloride** are summarized in the table below for easy reference.

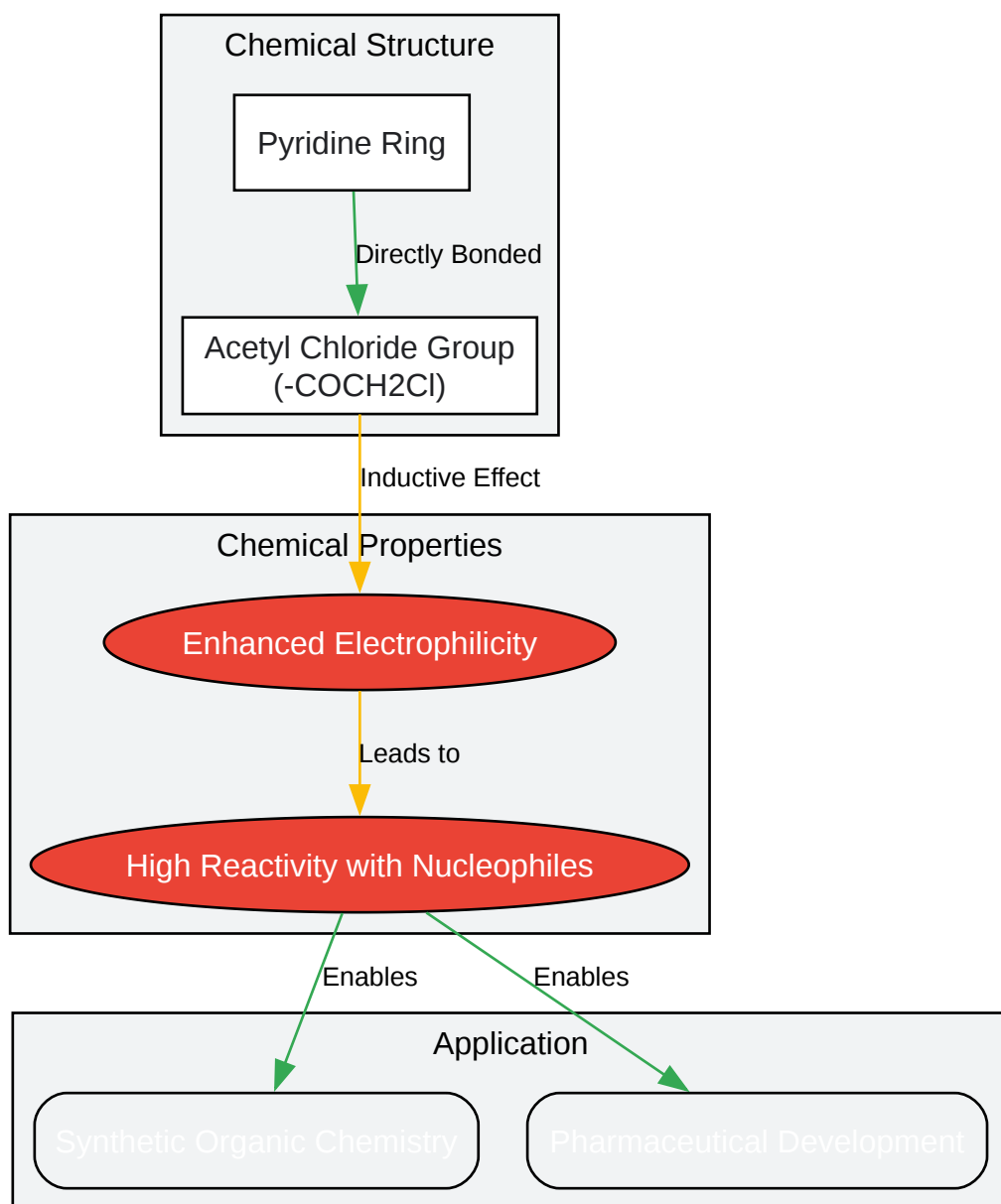
Property	Value
Molecular Formula	C ₇ H ₆ ClNO[1][2]
Molecular Weight	155.58 g/mol [1][2][3]
CAS Number	144659-13-2[2]
IUPAC Name	2-pyridin-2-ylacetyl chloride[2]
Canonical SMILES	<chem>C1=CC=NC(=C1)CC(=O)Cl</chem> [2]
InChI Key	JMZMVURYVHXGKK-UHFFFAOYSA-N[2]

Synthesis and Reactivity

The synthesis of pyridine-substituted acyl chlorides like **2-(Pyridin-2-yl)acetyl chloride** is rooted in the broader field of pyridineacetic acid derivative chemistry.[1] The acyl chloride functional group significantly enhances the compound's electrophilicity, making it highly reactive towards nucleophiles. This reactivity is a key attribute for its utility in synthetic chemistry, particularly in pharmaceutical applications where precise and selective bond formation is essential.[2]

Logical Relationship: Structure to Reactivity

The following diagram illustrates the relationship between the chemical structure of **2-(Pyridin-2-yl)acetyl chloride** and its resulting chemical reactivity, which is central to its application in chemical synthesis.



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Caption: Relationship between structure and reactivity of **2-(Pyridin-2-yl)acetyl chloride**.

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References

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- 2. Buy 2-(Pyridin-2-yl)acetyl chloride | 144659-13-2 [smolecule.com]
- 3. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
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